

Literature review and comparison of reported physical constants for 2-Cyclopropylaniline

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Compound of Interest

Compound Name: 2-Cyclopropylaniline

Cat. No.: B1360045

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A Comparative Review of the Physical Constants of 2-Cyclopropylaniline

For Researchers, Scientists, and Drug Development Professionals

This guide provides a literature review and comparison of the reported physical constants for **2-Cyclopropylaniline**, a versatile building block in medicinal chemistry and materials science. Due to the limited availability of experimentally determined constants for **2-Cyclopropylaniline**, this guide includes a comparison with aniline, a well-characterized and structurally related primary aromatic amine. This comparison offers a valuable benchmark for researchers working with or considering the use of **2-Cyclopropylaniline** in their synthetic endeavors.

Data Presentation: A Side-by-Side Comparison

The following table summarizes the available physical constants for **2-Cyclopropylaniline** alongside the established values for aniline. This allows for a direct comparison of their fundamental physical properties.

Physical Constant	2-Cyclopropylaniline	Aniline
Molecular Formula	C ₉ H ₁₁ N	C ₆ H ₅ NH ₂
Molecular Weight	133.19 g/mol	93.13 g/mol [1]
Appearance	Colorless to pale yellow liquid or solid	Colorless to brown, oily liquid[2]
Melting Point	Not explicitly reported (described as liquid or solid)	-6.3 °C[3]
Boiling Point	104 °C at 9 Torr	184.1 °C at 760 Torr[3]
Density	1.029 g/cm ³	1.022 g/mL[3]
Refractive Index	Not explicitly reported	1.5863 (at 20 °C)
pKa	4.15 ± 0.10 (Predicted)	4.63
Solubility	Soluble in organic solvents; moderate solubility in water	Slightly soluble in water; miscible with alcohol, ether, and benzene[2]

Experimental Protocols: Determining Key Physical Constants

While specific experimental data for all of **2-Cyclopropylaniline**'s physical constants are not readily available in the public domain, the following are detailed, standard methodologies for their determination. These protocols are broadly applicable to organic compounds of this nature.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

- Apparatus: Capillary melting point apparatus, capillary tubes, thermometer.
- Procedure:

- A small, finely powdered sample of the crystalline solid is packed into a thin-walled capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus, adjacent to a calibrated thermometer.
- The sample is heated at a steady, slow rate (typically 1-2 °C per minute) as it approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the last crystal melts is recorded as the end of the melting range.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor.

- Apparatus: Small test tube, capillary tube (sealed at one end), thermometer, heating bath (e.g., oil bath).
- Procedure (Siwoloboff method):
 - A small volume (0.5-1 mL) of the liquid is placed in a small test tube.
 - A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
 - The test tube is attached to a thermometer and heated in a controlled manner using a heating bath.
 - As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube.
 - The heating is discontinued, and the liquid is allowed to cool slowly.

- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.

Density Determination

Density is the mass of a substance per unit volume.

- Apparatus: Pycnometer (a small glass flask of known volume), analytical balance.
- Procedure:
 - The empty pycnometer is weighed accurately.
 - The pycnometer is filled with the liquid, ensuring no air bubbles are trapped, and the excess liquid is removed.
 - The filled pycnometer is weighed.
 - The temperature of the liquid is recorded.
 - The density is calculated by dividing the mass of the liquid (filled pycnometer weight minus empty pycnometer weight) by the known volume of the pycnometer.

Refractive Index Determination

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material.

- Apparatus: Refractometer (e.g., an Abbé refractometer).
- Procedure:
 - A few drops of the liquid sample are placed on the prism of the refractometer.
 - The prism is closed, and the instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.
 - The refractive index is read directly from the instrument's scale.

- The temperature at which the measurement is made should be recorded, as the refractive index is temperature-dependent.

Solubility Determination

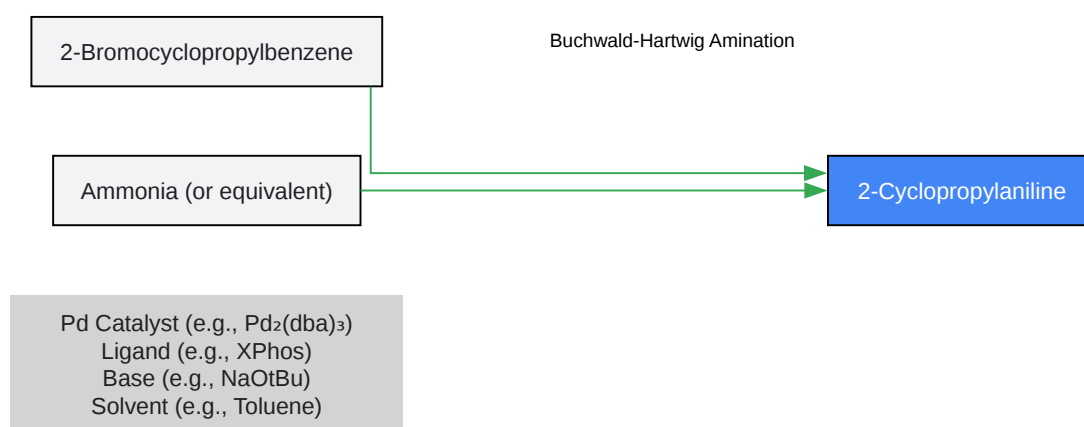
Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

- Apparatus: Test tubes, vortex mixer (optional), analytical balance, volumetric flasks.
- Procedure (Qualitative):
 - To a small, measured amount of the solvent (e.g., 1 mL) in a test tube, a small amount of the solute (e.g., 10 mg) is added.
 - The mixture is agitated vigorously (e.g., by vortexing) for a set period.
 - The mixture is visually inspected to determine if the solute has completely dissolved. If it has, the substance is considered soluble.
- Procedure (Quantitative):
 - A saturated solution of the compound in the solvent of interest is prepared by adding an excess of the compound to the solvent and stirring until equilibrium is reached.
 - A known volume of the clear, saturated solution is carefully removed and diluted to a known final volume.
 - The concentration of the compound in the diluted solution is determined using an appropriate analytical technique, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC), against a calibration curve.
 - The solubility is then calculated from the concentration and the dilution factor.

Synthesis of 2-Cyclopropylaniline: A Visualized Workflow

The synthesis of 2-substituted anilines, such as **2-Cyclopropylaniline**, can be efficiently achieved through a palladium-catalyzed cross-coupling reaction known as the Buchwald-Hartwig amination.[4][5] This method offers a versatile and high-yielding route to form carbon-nitrogen bonds.

Synthesis of 2-Cyclopropylaniline via Buchwald-Hartwig Amination.



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Caption: Synthesis of **2-Cyclopropylaniline** via Buchwald-Hartwig Amination.

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